

Application Notes and Protocols for Assessing TC-G 1004 Efficacy In Vivo

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-G 1004

Cat. No.: B1662364

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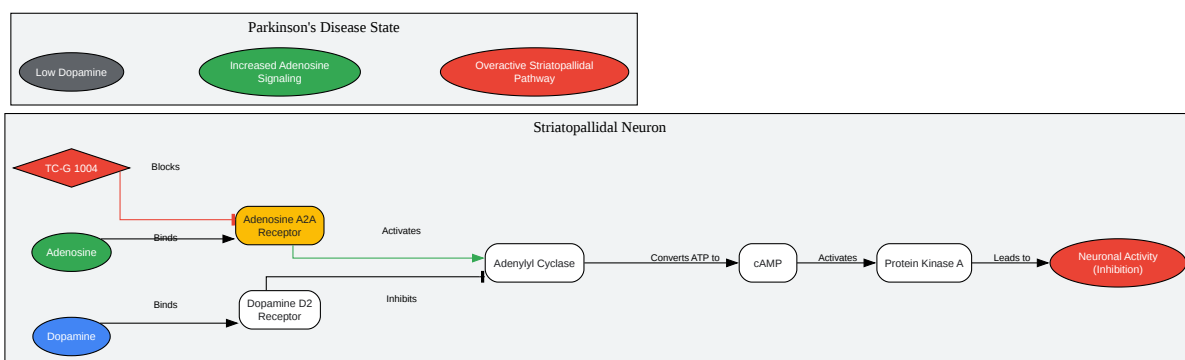
For Researchers, Scientists, and Drug Development Professionals

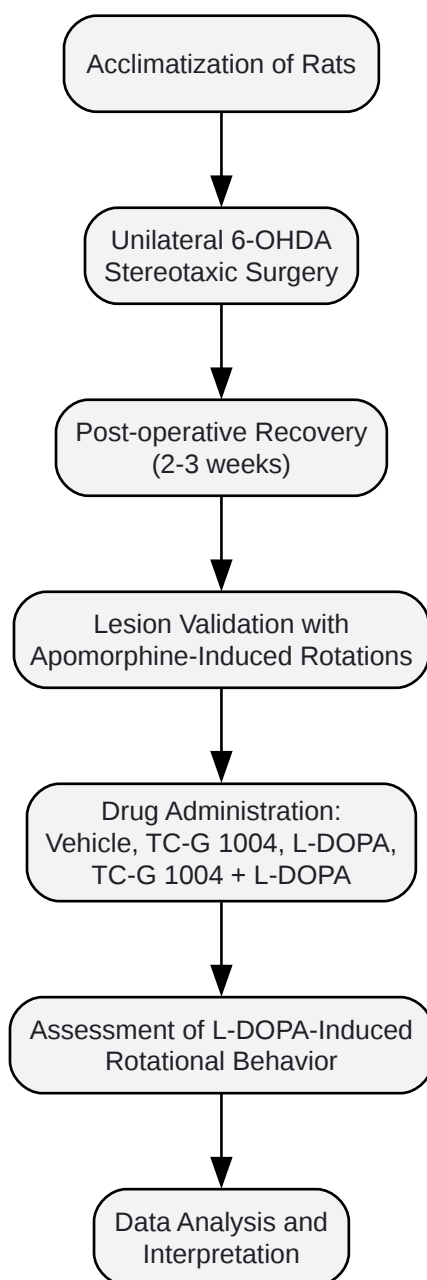
Introduction

TC-G 1004 is a potent and selective antagonist of the adenosine A_{2A} receptor, with a K_i of 0.44 nM for the human A_{2A} receptor and over 100-fold selectivity against the A₁ receptor. Its chemical name is N-[2-(3,5-Dimethyl-1H-pyrazol-1-yl)-6-[6-(4-methoxy-1-piperidiny)-2-pyridinyl]-4-pyrimidinyl]acetamide.[1][2] Adenosine A_{2A} receptor antagonists are a promising non-dopaminergic therapeutic strategy for Parkinson's disease (PD). They function by modulating signaling pathways in the basal ganglia that are disrupted by the loss of dopamine. This document provides detailed protocols for assessing the in vivo efficacy of **TC-G 1004** using a well-established preclinical model of Parkinson's disease.

Mechanism of Action and Signaling Pathway

In the basal ganglia, dopamine D₂ receptors and adenosine A_{2A} receptors are co-localized on striatopallidal neurons, where they have opposing effects on neuronal activity. Dopamine, acting on D₂ receptors, inhibits this pathway, while adenosine, via A_{2A} receptors, exerts a stimulatory effect. In Parkinson's disease, the depletion of dopamine leads to overactivity of the striatopallidal pathway, contributing to motor deficits. By blocking the A_{2A} receptor, **TC-G 1004** is hypothesized to reduce the inhibitory effect of adenosine, thereby restoring a more balanced signaling cascade and alleviating motor symptoms. A key mechanism is the potentiation of dopaminergic signaling, particularly from L-DOPA, the standard treatment for Parkinson's disease.[3]





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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing TC-G 1004 Efficacy In Vivo]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662364#method-for-assessing-tc-g-1004-efficacy-in-vivo]

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